

Long-term storage and handling of D-Cyclohexylglycine hydrochloride.

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Compound of Interest

Compound Name: *H-D-Chg-OH.HCl*

Cat. No.: *B556054*

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Technical Support Center: D-Cyclohexylglycine Hydrochloride

Welcome to the technical support center for D-Cyclohexylglycine hydrochloride. This resource is intended for researchers, scientists, and drug development professionals. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the storage, handling, and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid D-Cyclohexylglycine hydrochloride?

A1: For long-term stability, solid D-Cyclohexylglycine hydrochloride should be stored in a tightly sealed container in a dry, cool, and well-ventilated place.^{[1][2]} Specific temperature recommendations are often refrigerated, between 0-8°C or at 4°C.^{[3][4]} It is also advised to protect it from moisture as it can be hygroscopic.^[2] Some suppliers recommend storing it under an inert atmosphere.^[2]

Q2: How should I prepare a stock solution of D-Cyclohexylglycine hydrochloride?

A2: To prepare a stock solution, it is recommended to allow the solid compound to equilibrate to room temperature for 15-20 minutes before opening the vial to prevent moisture condensation.^[5] Weigh the desired amount of powder and dissolve it in a suitable solvent. While specific

solubility data is limited, it has been noted to be soluble in water and DMSO.[6][7] For aqueous solutions, use purified water. For organic applications like peptide synthesis, solvents such as Dimethylformamide (DMF) are common.[1] Sonication or gentle warming can aid in dissolution.[5]

Q3: What is the recommended storage for D-Cyclohexylglycine hydrochloride solutions?

A3: Stock solutions should be stored as aliquots in tightly sealed vials at -20°C.[8] It is generally recommended to use the solution within one month.[8] To avoid degradation from repeated freeze-thaw cycles, it is best to make single-use aliquots.[5] Whenever possible, freshly prepared solutions are ideal for experiments.[8]

Q4: What are the primary applications of D-Cyclohexylglycine hydrochloride in research?

A4: D-Cyclohexylglycine hydrochloride is a non-proteinogenic amino acid commonly used as a building block in peptide synthesis.[2][6] Its incorporation into peptides can impart resistance to peptidases and proteinases, thereby increasing the pharmacological stability of the molecule.[6][7] It is also utilized in the development of pharmaceuticals, including inhibitors of the dipeptidyl peptidase-IV (DPP-IV) enzyme for potential use in treating type 2 diabetes.[7]

Q5: What safety precautions should I take when handling D-Cyclohexylglycine hydrochloride?

A5: When handling D-Cyclohexylglycine hydrochloride, it is important to use personal protective equipment, including gloves, safety glasses, and a lab coat.[1][9] Work in a well-ventilated area or under a chemical fume hood to avoid inhaling the dust.[2] Avoid contact with skin and eyes.[9] In case of contact, rinse the affected area thoroughly with water.[1][9] Always wash your hands after handling the compound.[1][9]

Troubleshooting Guides

This section provides solutions to common problems that may arise during experiments involving D-Cyclohexylglycine hydrochloride.

Issue 1: Inconsistent or Inaccurate Weighing of Solid Compound

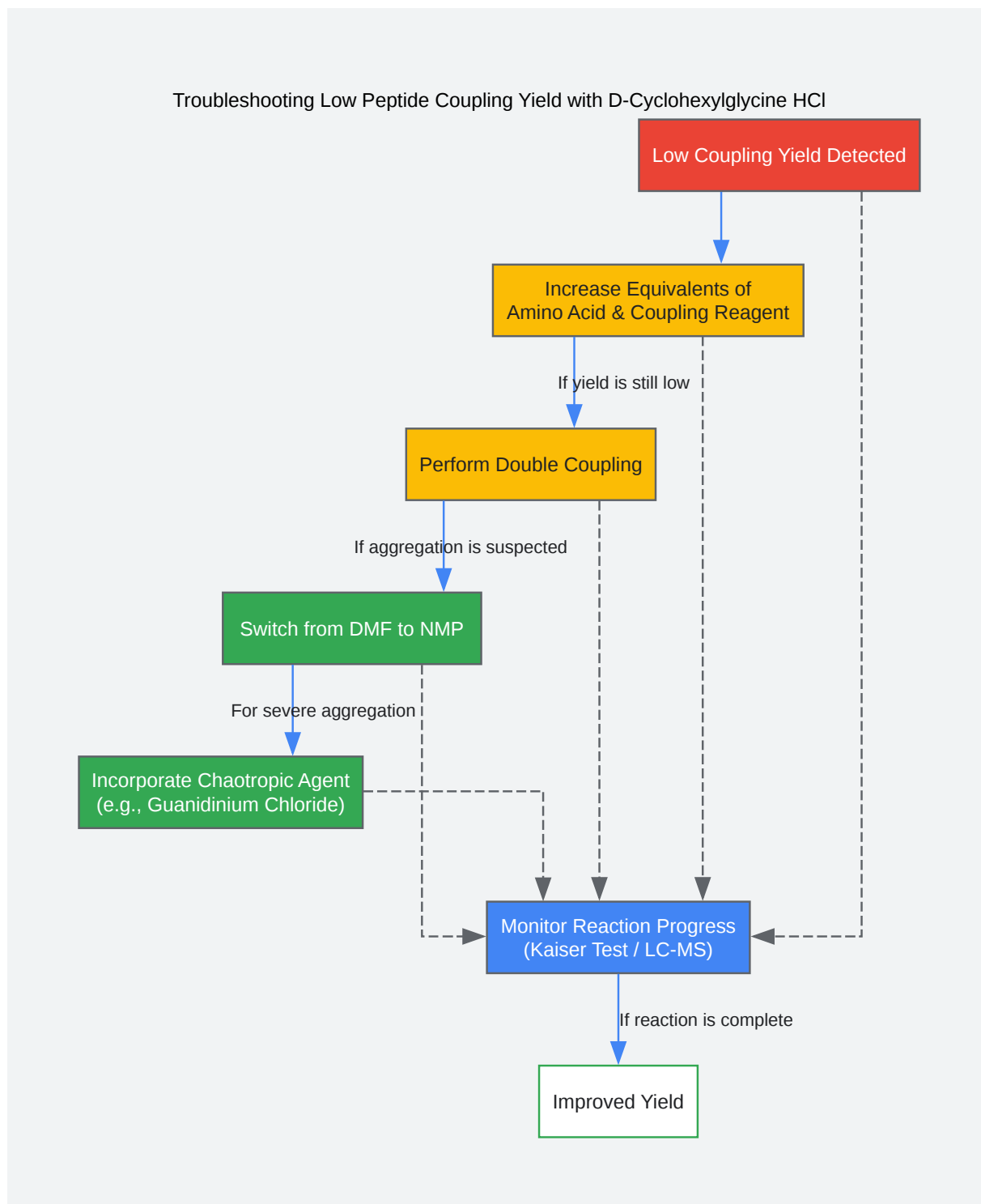
- Problem: You are experiencing variability in the mass of D-Cyclohexylglycine hydrochloride when weighing it for your experiments.
- Potential Cause: The compound is hygroscopic, meaning it can absorb moisture from the air, leading to inaccurate weight measurements.[\[2\]](#)
- Solution:
 - Before weighing, allow the container of D-Cyclohexylglycine hydrochloride to equilibrate to room temperature to prevent condensation.
 - Handle the solid in a low-humidity environment, such as a glove box or a room with a dehumidifier, if possible.
 - Weigh the compound quickly and ensure the container is tightly sealed immediately after use.
 - For highly sensitive experiments, consider using a fresh vial of the compound that has not been repeatedly exposed to ambient air.

Issue 2: Low Yield in Peptide Synthesis Coupling Step

- Problem: You are observing a low yield of your desired peptide when using D-Cyclohexylglycine hydrochloride in a solid-phase peptide synthesis (SPPS) reaction.
- Potential Causes:
 - Incomplete coupling reaction.
 - Aggregation of the growing peptide chain.
 - Steric hindrance from the bulky cyclohexyl group.
- Troubleshooting Steps:
 - Optimize Coupling Reagents and Time: Increase the equivalents of the coupling reagent (e.g., HCTU, PyBOP) and the amino acid.[\[10\]](#) Extend the reaction time or perform a double coupling to ensure the reaction goes to completion.[\[10\]](#)

- Change Solvent: If using DMF, consider switching to N-Methyl-2-pyrrolidone (NMP), which can be more effective at solvating the growing peptide chain and reducing aggregation.
[11]
- Incorporate Chaotropic Agents: In cases of severe aggregation, the use of chaotropic agents like guanidinium chloride can help disrupt secondary structures.[1]
- Monitor the Reaction: Use a method like the Kaiser test or a mini-cleavage followed by LC-MS analysis to monitor the progress of the coupling reaction.[10]

Diagram 1: Troubleshooting Low Peptide Coupling Yield



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Caption: A workflow for troubleshooting low peptide coupling yield.

Data Presentation

Table 1: Physical and Chemical Properties of D-Cyclohexylglycine Hydrochloride

Property	Value
Appearance	White to off-white solid or powder
Molecular Formula	$C_8H_{15}NO_2 \cdot HCl$
Molecular Weight	193.67 g/mol
Purity	Typically $\geq 98.0\%$ (HPLC)
Solubility	Soluble in water and DMSO

Table 2: Recommended Storage Conditions

Condition	Solid Compound	Stock Solution
Temperature	0-8°C or 4°C (Refrigerated)	-20°C
Atmosphere	Dry, inert atmosphere recommended	Tightly sealed vials
Duration	Refer to manufacturer's expiry date	Up to one month is a general guideline[8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in an Aqueous Buffer

Materials:

- D-Cyclohexylglycine hydrochloride powder
- Anhydrous/molecular biology grade solvent (e.g., sterile water or PBS)
- Sterile microcentrifuge tubes or vials

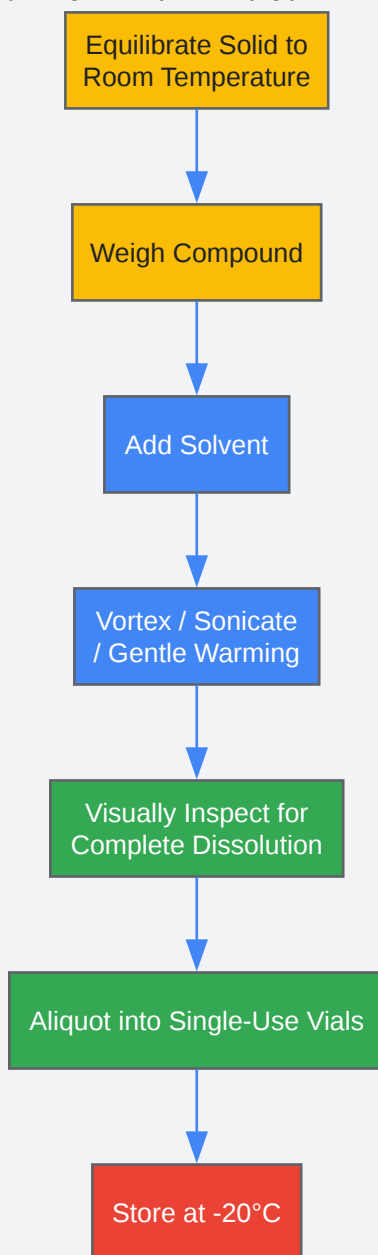
- Analytical balance
- Vortex mixer and/or sonicator

Procedure:

- **Equilibrate to Room Temperature:** Before opening, allow the vial of D-Cyclohexylglycine hydrochloride powder to equilibrate to room temperature for at least 15-20 minutes to prevent moisture condensation.[\[5\]](#)
- **Weigh the Compound:** In a chemical fume hood, carefully weigh the required amount of powder using an analytical balance. For a 10 mM solution, you would need 1.9367 mg per 1 mL of solvent.
- **Dissolution:** Add the appropriate volume of your chosen aqueous buffer to the tube containing the powder. Tightly cap the tube and vortex thoroughly. If the powder does not dissolve completely, gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution.[\[5\]](#)
- **Visual Inspection:** Ensure the solution is clear and free of any visible particulates.
- **Storage:** Aliquot the stock solution into single-use volumes in sterile vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.[\[8\]](#)

Diagram 2: Stock Solution Preparation Workflow

Workflow for Preparing a D-Cyclohexylglycine HCl Stock Solution



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Caption: A general workflow for preparing a stock solution.

Protocol 2: HPLC Analysis of D-Cyclohexylglycine Hydrochloride

Objective: To confirm the purity of D-Cyclohexylglycine hydrochloride.

Materials:

- D-Cyclohexylglycine hydrochloride sample
- HPLC system with a UV detector
- Reversed-phase C18 column
- HPLC grade solvents (e.g., acetonitrile, water)
- Buffer salts (e.g., ammonium formate) and acid (e.g., formic acid) for mobile phase preparation

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: Prepare an aqueous buffer, for example, 20 mM ammonium formate in water, adjusted to a specific pH (e.g., 3.7) with formic acid.[\[9\]](#)
 - Mobile Phase B: HPLC grade acetonitrile.[\[9\]](#)
 - Degas both mobile phases before use.
- Sample Preparation:
 - Prepare a sample solution of D-Cyclohexylglycine hydrochloride in the mobile phase A or a suitable diluent at a known concentration (e.g., 0.5 mg/mL).[\[9\]](#)
 - Filter the sample through a 0.45 μ m syringe filter before injection.[\[9\]](#)
- HPLC Conditions (Example):

- Column: C18, 4.6 x 150 mm, 5 μ m
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detection Wavelength: 210 nm
- Gradient: A typical gradient might start with a low percentage of mobile phase B, increasing linearly over time to elute the compound. For example, 5% to 95% B over 15 minutes.
- Analysis:
 - Inject a blank (diluent) first, followed by the sample.
 - Integrate the peak corresponding to D-Cyclohexylglycine hydrochloride and calculate the purity based on the area percentage of the main peak relative to all peaks.

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References

- 1. benchchem.com [benchchem.com]
- 2. D - α -Cyclohexylglycine = 98.0 HPLC 14328-52-0 [sigmaaldrich.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. HPLC Method for Analysis of Glycine and Glycine Methyl Ester Hydrochloride | SIELC Technologies [sielc.com]
- 5. benchchem.com [benchchem.com]
- 6. D- α -Cyclohexylglycine CAS#: 14328-52-0 [m.chemicalbook.com]
- 7. Cyclohexylglycine, (R)- | C₈H₁₅NO₂ | CID 736849 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. rsc.org [rsc.org]
- 9. chromatographyonline.com [chromatographyonline.com]
- 10. Reddit - The heart of the internet [reddit.com]
- 11. biotage.com [biotage.com]
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